

Application Notes and Protocols: Tetramethylammonium Tetrafluoroborate Solutions

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Compound of Interest

Compound Name: *Tetramethylammonium tetrafluoroborate*

Cat. No.: *B147494*

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Introduction

Tetramethylammonium tetrafluoroborate (TMA-BF₄) is a quaternary ammonium salt with diverse applications in scientific research and industrial processes. It is notably utilized as an electrolyte in electrochemical systems such as batteries and supercapacitors, as a phase-transfer catalyst in organic synthesis, and in the preparation of ionic liquids.^{[1][2]} Its utility stems from its high solubility in polar solvents, thermal stability, and electrochemical stability.^{[1][3]} These application notes provide detailed protocols for the preparation of TMA-BF₄ solutions, safety and handling guidelines, and relevant technical data.

Physicochemical Properties

A summary of the key physicochemical properties of **tetramethylammonium tetrafluoroborate** is presented in the table below.

Property	Value	Reference
CAS Number	661-36-9	[1] [4]
Molecular Formula	C4H12BF4N	[1] [4]
Molecular Weight	160.95 g/mol	[1]
Appearance	White crystalline powder	[1]
Melting Point	> 300 °C	[5] [6]
Purity	≥ 98%	[1]
Solubility	Soluble in water, alcohol, and acetonitrile.	[5]

Safety and Handling Precautions

Tetramethylammonium tetrafluoroborate is a hazardous substance that requires careful handling to avoid adverse health effects.[\[4\]](#) It is harmful if swallowed, causes severe skin burns and eye damage, and may cause respiratory irritation.[\[4\]](#)

Personal Protective Equipment (PPE)

When handling **tetramethylammonium tetrafluoroborate** powder or solutions, the following PPE is mandatory:

- Hand Protection: Wear protective gloves (e.g., nitrile rubber).
- Eye Protection: Use chemical safety goggles or a face shield.
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities, use a NIOSH-approved respirator.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.

- Ensure that an emergency eyewash station and safety shower are readily accessible in the immediate vicinity of any potential exposure.[4]

First-Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
- After Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Storage and Disposal

- Store in a tightly sealed container in a dry, cool, and well-ventilated place.[7][8] The compound is moisture-sensitive.[4]
- Dispose of waste material in accordance with local, state, and federal regulations.

Experimental Protocols

Protocol 1: Preparation of a Standard 1 M Tetramethylammonium Tetrafluoroborate Solution in Acetonitrile

This protocol describes the preparation of a 1 M solution of TMA-BF4 in acetonitrile, a common electrolyte for electrochemical applications.

Materials:

- **Tetramethylammonium tetrafluoroborate (TMA-BF4), ≥ 98% purity**
- Anhydrous acetonitrile (ACN)

- Volumetric flask (e.g., 100 mL)
- Analytical balance
- Magnetic stirrer and stir bar
- Spatula and weighing paper

Procedure:

- Calculate the required mass of TMA-BF₄:
 - For a 1 M solution in 100 mL of solvent:
 - Mass (g) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol)
 - Mass (g) = 1 mol/L × 0.1 L × 160.95 g/mol = 16.095 g
- Weighing the TMA-BF₄:
 - In a chemical fume hood, carefully weigh out 16.095 g of TMA-BF₄ onto weighing paper using an analytical balance.
- Dissolution:
 - Transfer the weighed TMA-BF₄ to a 100 mL volumetric flask.
 - Add approximately 70 mL of anhydrous acetonitrile to the volumetric flask.
 - Place a magnetic stir bar in the flask and place it on a magnetic stirrer.
 - Stir the mixture until the TMA-BF₄ is completely dissolved. This may take some time as dissolution can be slow. Gentle heating may be applied to facilitate dissolution, but ensure the solution cools to room temperature before final volume adjustment.
- Final Volume Adjustment:
 - Once the solid is fully dissolved and the solution has returned to room temperature, carefully add anhydrous acetonitrile to the volumetric flask until the bottom of the

meniscus reaches the 100 mL mark.

- Homogenization and Storage:

- Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- Transfer the solution to a clean, dry, and properly labeled storage bottle. Store in a cool, dry place, away from moisture.

Solubility Data

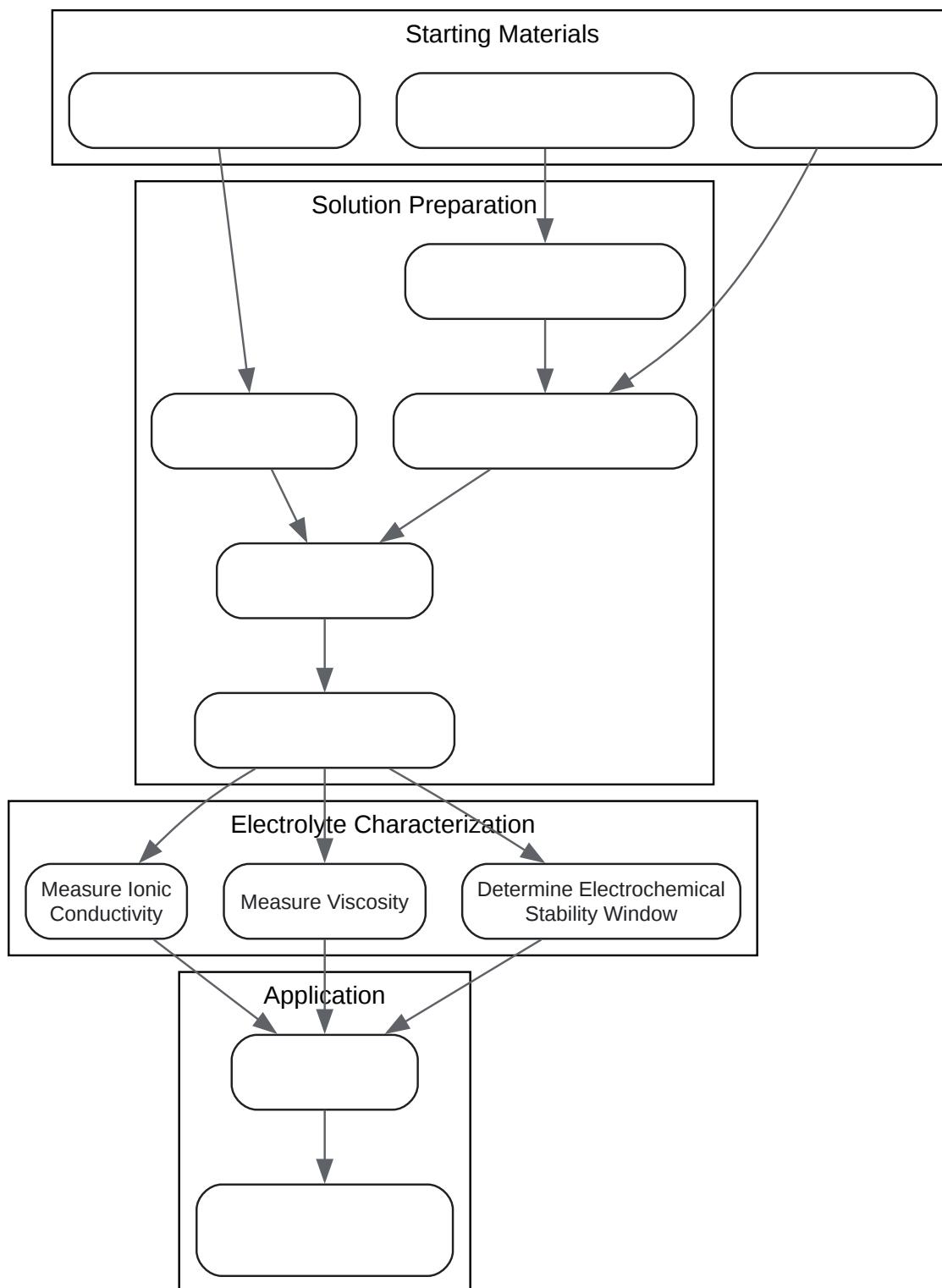
The solubility of **tetramethylammonium tetrafluoroborate** is a critical parameter for preparing solutions of desired concentrations. While extensive quantitative data is not readily available in all solvents, it is known to be soluble in polar organic solvents.

Solvent	Solubility	Notes
Acetonitrile	Soluble	A common solvent for electrochemical applications. [5]
Propylene Carbonate	Soluble	Often used in electrolyte formulations for supercapacitors.
Water	Soluble	TMA-BF ₄ is a water-soluble material.[2][5]
Methanol	Soluble	Can be used for recrystallization.
γ-Butyrolactone (GBL)	Soluble	Used in binary salt electrolytes for electrochemical double-layer capacitors.[9]

Application Workflow: Preparation of an Electrolyte for Electrochemical Double-Layer Capacitor (EDLC) Testing

The following diagram illustrates the workflow for preparing a binary-salt electrolyte containing **tetramethylammonium tetrafluoroborate** for use in EDLCs. The addition of a small amount of TMA-BF4 to a conventional electrolyte can enhance the capacitance.[9]

Workflow for EDLC Electrolyte Preparation with TMA-BF4

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Caption: Workflow for preparing and testing a binary-salt electrolyte.

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